Application Notes and Protocols for Vishnu in Computational Biology

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Compound of Interest	
Compound Name:	Vishnu
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Introduction to **Vishnu**: An Integrative Platform for Multi-Scale Biological Data

Vishnu is a sophisticated computational tool designed for the integration and storage of diverse biological data from multiple sources, including in-vivo, in-vitro, and in-silico experiments.[1] It serves as a central framework for communication and real-time cooperation between researchers, providing a unified access point to a suite of analytical and visualization tools. The platform is particularly powerful for handling data across different species and biological scales. **Vishnu** accepts a variety of data formats, including CSV, JSON, and XML, making it a versatile hub for complex biological datasets.[1]

At the core of the **Vishnu** ecosystem are three integrated exploratory tools:

- DC Explorer: For detailed exploration of cellular data.

- Pyramidal Explorer: Specialized for the morpho-functional analysis of pyramidal neurons.

- CIInt Explorer: Designed for the analysis of cellular and network-level interactions.

This document provides detailed application notes and protocols focusing on a key application of the **Vishnu** platform: the morpho-functional analysis of neurons using the Pyramidal Explorer.

Tech Support

Application Note: Morpho-Functional Analysis of Human Pyramidal Neurons with Pyramidal Explorer

Objective

To utilize the Pyramidal Explorer tool within the **Vishnu** platform to interactively investigate the microanatomy of human pyramidal neurons and explore the relationship between their morphological features and functional models. This application is critical for understanding the fundamental organization of the neocortex and identifying potential alterations in neurological disorders.

Background

Pyramidal neurons are the most numerous and principal projection neurons in the cerebral cortex. Their intricate dendritic structures are fundamental to synaptic integration and information processing. The Pyramidal Explorer allows for the detailed 3D visualization and quantitative analysis of these neurons, enabling researchers to uncover novel aspects of their morpho-functional organization.

Key Features of Pyramidal Explorer

- Interactive 3D Visualization: Navigate the detailed 3D reconstruction of pyramidal neurons.

- Content-Based Information Retrieval (CBIR): Perform complex queries based on morphological and functional parameters.

- Data Filtering and Analysis: Filter and analyze neuronal compartments, such as dendritic spines, based on a variety of attributes.

- Integration of Functional Models: Correlate structural data with functional simulations to understand the impact of morphology on neuronal activity.

Experimental Protocol: Analysis of Dendritic Spine Morphology on a Human Pyramidal Neuron

This protocol outlines the steps for analyzing the morphological attributes of dendritic spines from a 3D reconstructed human pyramidal neuron using the Pyramidal Explorer, accessed via

the **Vishnu** platform.

Data Preparation and Loading

- Data Acquisition: Obtain 3D reconstructions of intracellularly injected pyramidal neurons from high-resolution confocal microscopy image stacks.

- Data Formatting: Convert the 3D reconstruction data into a **Vishnu**-compatible format (e.g., XML) containing the mesh information for the dendritic shafts and spines. The data should include morphological parameters for each spine.

- Launch **Vishnu**: Start the **Vishnu** application to access the integrated tools.

- Open Pyramidal Explorer: From the **Vishnu** main interface, launch the Pyramidal Explorer module.

- Load Data: Within Pyramidal Explorer, use the "File > Load" menu to import the formatted XML data file of the reconstructed neuron.

3D Visualization and Exploration

- Navigate the 3D Model: Use the mouse controls to rotate, pan, and zoom the 3D model of the pyramidal neuron.

- Inspect Dendritic Compartments: Visually inspect the apical and basal dendritic trees and the distribution of dendritic spines.

- Select Individual Spines: Click on individual spines to highlight them and view their basic properties in a details panel.

Content-Based Information Retrieval (CBIR) for Spine Analysis

- Open the Query Interface: Access the CBIR functionality through the designated panel in the Pyramidal Explorer interface.

- Define Query Parameters: Construct queries to filter and analyze spines based on their morphological attributes. For example, to identify spines with a specific volume and length:

- Select "Spine Volume" as a parameter and set a range (e.g., > 0.2 μm³).

- Add another parameter "Spine Length" and set a range (e.g., < 1.5 μm).

- Execute Query: Run the query to highlight and isolate the spines that meet the specified criteria.

- Analyze Query Results: The results will be displayed visually on the 3D model and in a results panel. Analyze the distribution of the selected spines across different dendritic compartments.

Quantitative Data Analysis and Export

- Generate Histograms: Use the built-in tools to generate histograms of various spine parameters (e.g., volume, length, neck diameter) for the entire neuron or for a queried subset of spines.

- Export Data: Export the quantitative morphological data for the queried spines into a CSV file for further statistical analysis in external software.
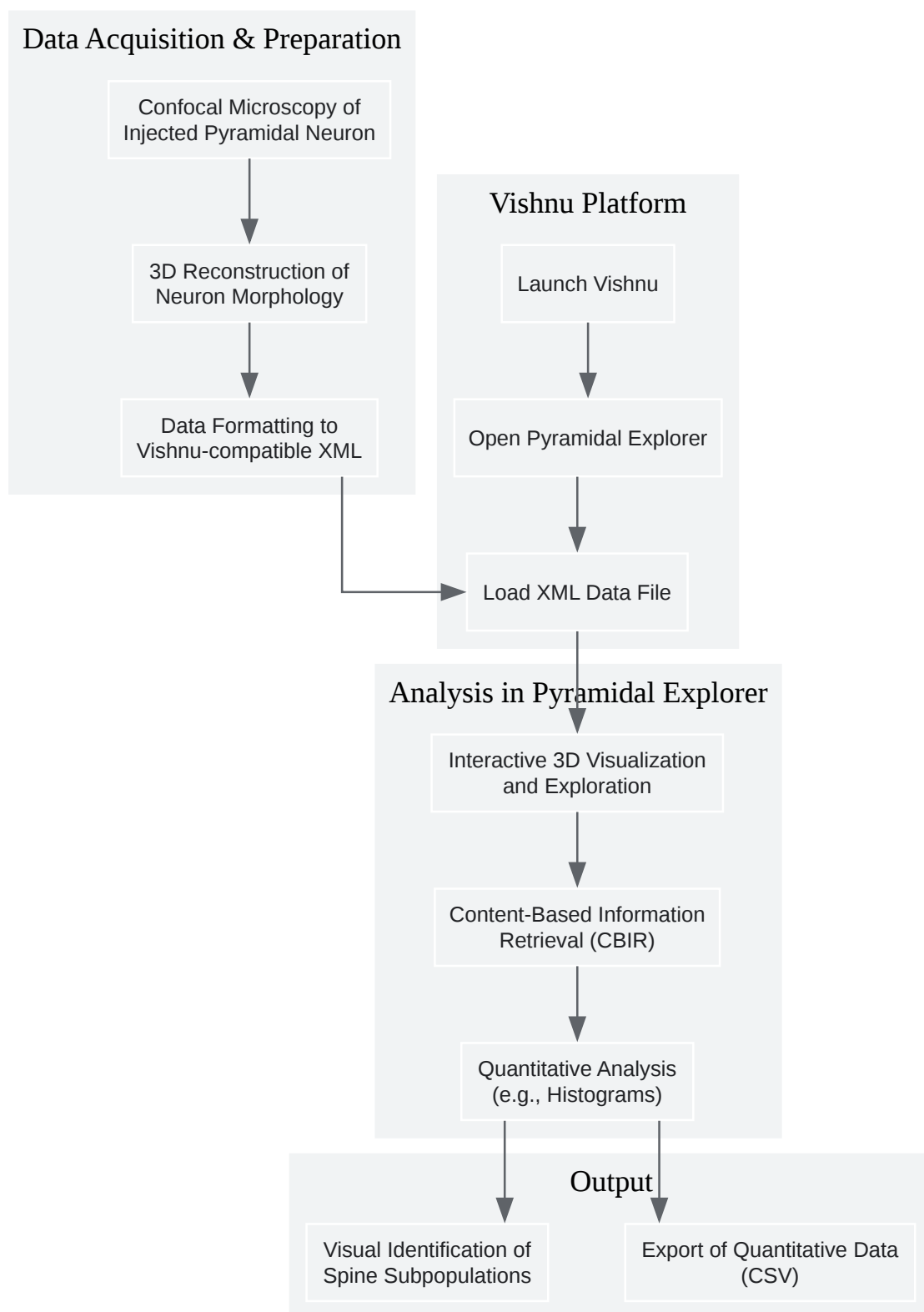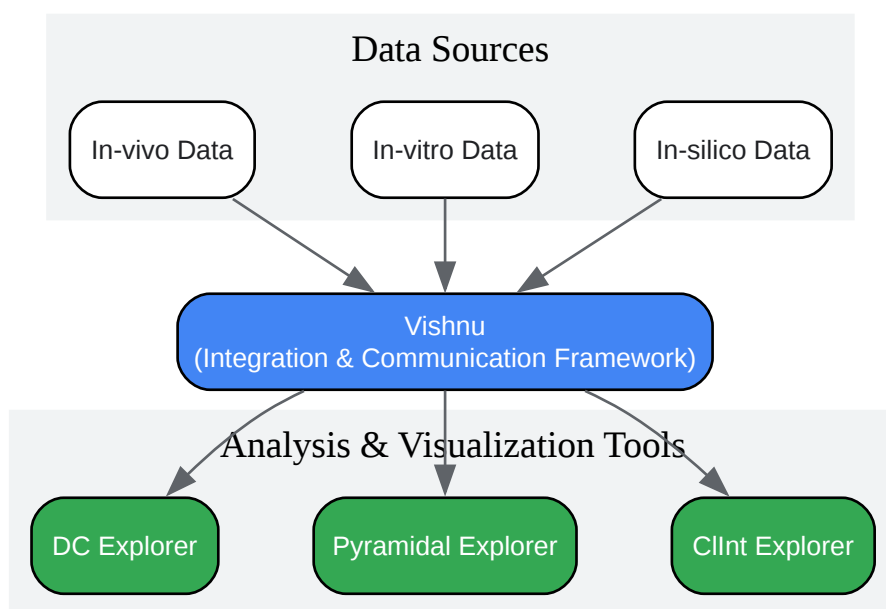
Quantitative Data Summary

The following table summarizes the quantitative data from a case study of a 3D reconstructed human pyramidal neuron analyzed with Pyramidal Explorer.

Parameter	Value	Unit
Total Number of Dendritic Spines	> 9,000	-
Maximum Spine Head Diameter	Variable	μm
Mean Spine Neck Diameter	Variable	μm
Spine Volume	Variable	μm³
Spine Length	Variable	μm
Membrane Potential Peak (modeled)	Variable	mV

Visualizations

Experimental Workflow for Dendritic Spine Analysis

Data Acquisition & Preparation

Confocal Microscopy of
Injected Pyramidal Neuron

↓

3D Reconstruction of
Neuron Morphology

↓

Data Formatting to
Vishnu-compatible XML

Vishnu Platform

Launch Vishnu

↓

Open Pyramidal Explorer

↓

Load XML Data File

Analysis in Pyramidal Explorer

Interactive 3D Visualization
and Exploration

↓

Content-Based Information
Retrieval (CBIR)

↓

Quantitative Analysis
(e.g., Histograms)

Output

Visual Identification of
Spine Subpopulations

Export of Quantitative Data
(CSV)

Data Sources

In-vivo Data   In-vitro Data   In-silico Data

Vishnu
(Integration & Communication Framework)

Analysis & Visualization Tools

DC Explorer   Pyramidal Explorer   ClInt Explorer

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References

- 1. PyramidalExplorer: A New Interactive Tool to Explore Morpho-Functional Relations of Human Pyramidal Neurons - PMC [pmc.ncbi.nlm.nih.gov]

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